

Monooctyl Phthalate-d4: A Comprehensive Technical Safety Guide

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Compound of Interest

Compound Name: Monooctyl Phthalate-d4

Cat. No.: B12378391

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the safety data for **Monooctyl Phthalate-d4**, a deuterated analogue of Monooctyl Phthalate. This document is intended to serve as a crucial resource for researchers, scientists, and professionals in drug development who handle this compound. The information herein is compiled from various sources, including supplier safety data sheets for the compound and its structural analogues.

Chemical and Physical Properties

The following table summarizes the key chemical and physical properties of **Monooctyl Phthalate-d4**.

Property	Value	Source
Chemical Name	Monooctyl Phthalate-d4	LGC Standards[1], Santa Cruz Biotechnology[2], Pharmaffiliates[3]
Synonyms	1,2-Benzenedicarboxylic Acid 1-Octyl Ester-d4, Phthalic Acid Monooctyl Ester-d4	LGC Standards[1], Pharmaffiliates[3]
CAS Number	1398065-74-1	LGC Standards[1], Santa Cruz Biotechnology[2], Pharmaffiliates[3]
Molecular Formula	C ₁₆ H ₁₈ D ₄ O ₄	LGC Standards[1], Santa Cruz Biotechnology[2]
Molecular Weight	282.37 g/mol	LGC Standards[1], Santa Cruz Biotechnology[2], PubChem[4]
Appearance	Not explicitly stated, likely a liquid or oil	Inferred from related compounds
Purity	>95% (HPLC)	LGC Standards[1]
Storage Temperature	+4°C	LGC Standards[1]

Hazard Identification and Safety Precautions

While a specific Globally Harmonized System (GHS) classification for **Monooctyl Phthalate-d4** is not readily available, data from similar phthalates suggest potential health hazards. The following table outlines the potential hazards and recommended precautionary measures.

Hazard Category	Potential Hazard	Precautionary Statements
Acute Toxicity (Oral)	May be harmful if swallowed.	P264: Wash hands thoroughly after handling. P270: Do not eat, drink or smoke when using this product. P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell. P330: Rinse mouth.
Skin Corrosion/Irritation	May cause skin irritation.	P280: Wear protective gloves. P302+P352: IF ON SKIN: Wash with plenty of soap and water.
Serious Eye Damage/Irritation	May cause serious eye irritation.	P280: Wear eye protection/face protection. P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
Reproductive Toxicity	Suspected of damaging fertility or the unborn child.	P201: Obtain special instructions before use. P202: Do not handle until all safety precautions have been read and understood. P280: Wear protective gloves/protective clothing/eye protection/face protection. P308+P313: IF exposed or concerned: Get medical advice/attention.

Aquatic Hazard

May cause long-lasting harmful effects to aquatic life.

P273: Avoid release to the environment. P501: Dispose of contents/container to an approved waste disposal plant.

First-Aid Measures

In the event of exposure to **Monooctyl Phthalate-d4**, the following first-aid measures should be taken.

Exposure Route	First-Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention if symptoms persist.
Skin Contact	Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing. Seek medical attention if irritation develops or persists.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Check for and remove any contact lenses. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention.

Fire-Fighting Measures and Stability

Aspect	Guideline
Extinguishing Media	Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
Specific Hazards	Emits toxic fumes under fire conditions.
Protective Equipment	Wear self-contained breathing apparatus and full protective gear.
Stability	Stable under recommended storage conditions.
Incompatible Materials	Strong oxidizing agents.
Hazardous Decomposition Products	Carbon monoxide, carbon dioxide.

Handling, Storage, and Personal Protection

Proper handling and storage procedures are crucial to minimize exposure risk.

Category	Recommendation
Handling	Avoid contact with skin and eyes. Avoid inhalation of vapor or mist. Use with adequate ventilation. Wash thoroughly after handling.
Storage	Store in a tightly closed container. Store in a cool, dry, well-ventilated area away from incompatible substances. Recommended storage at +4°C.[1]
Eye/Face Protection	Use safety glasses with side-shields or goggles.
Skin Protection	Wear compatible chemical-resistant gloves.
Respiratory Protection	Use a NIOSH/MSHA-approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced.
Engineering Controls	Use in a well-ventilated area. An eyewash station and safety shower should be available in the immediate work area.

Experimental Protocols

Detailed experimental protocols for the safety and toxicological assessment of **Monooctyl Phthalate-d4** are not widely published. However, standard methodologies for evaluating phthalates can be adapted.

1. Purity and Identity Confirmation: Gas Chromatography/Mass Spectrometry (GC/MS)

- Objective: To confirm the identity and purity of **Monooctyl Phthalate-d4**.
- Methodology:
 - Prepare a standard solution of **Monooctyl Phthalate-d4** in a suitable solvent (e.g., hexane or dichloromethane).
 - Inject a known volume of the solution into a GC/MS system.
 - Use a suitable capillary column (e.g., HP-5MS) and temperature program to achieve separation.
 - The mass spectrometer is operated in electron ionization (EI) mode.
 - Identify the compound by its retention time and the fragmentation pattern in the mass spectrum. The presence of the deuterated molecular ion peak and characteristic fragments will confirm its identity.
 - Quantify the purity by comparing the peak area of the analyte to that of an internal or external standard.

2. In Vitro Estrogenicity Assessment: Uterotrophic Assay

- Objective: To assess the potential of **Monooctyl Phthalate-d4** to exert estrogenic effects.
- Methodology:
 - Use immature or ovariectomized female rodents.

- Administer **Monooctyl Phthalate-d4** via oral gavage or subcutaneous injection for a period of 3-7 days.
- A positive control group (e.g., treated with 17 β -estradiol) and a vehicle control group should be included.
- At the end of the treatment period, euthanize the animals and carefully dissect the uteri.
- Measure the wet and blotted uterine weights.
- A statistically significant increase in uterine weight compared to the vehicle control group indicates an estrogenic effect.

Signaling Pathways

Phthalate Metabolism

Phthalate diesters are metabolized in the body through a two-step process. The initial step involves hydrolysis to the corresponding monoester, which is often the more biologically active form. This is followed by further oxidative metabolism.

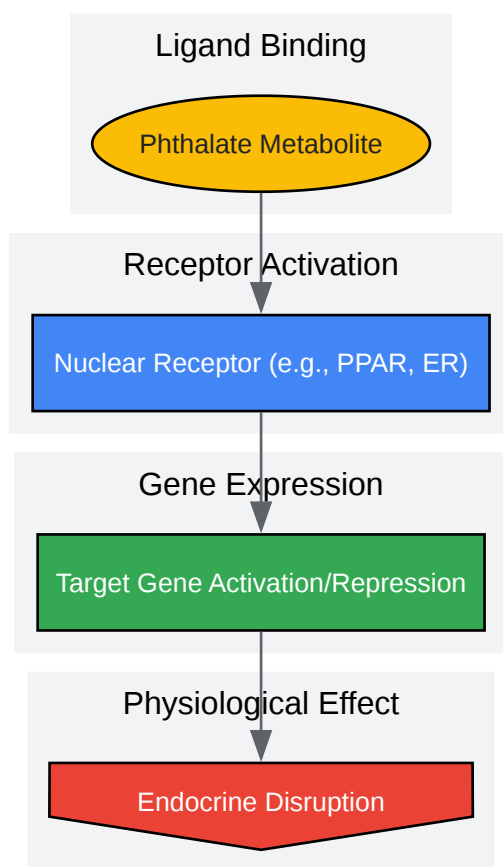


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Caption: General metabolic pathway of phthalate esters.

Phthalate Endocrine Disruption

Phthalates are known endocrine-disrupting chemicals that can interfere with normal hormone signaling pathways. One of the key mechanisms is their interaction with nuclear receptors, such as Peroxisome Proliferator-Activated Receptors (PPARs) and estrogen receptors, leading to altered gene expression and subsequent physiological effects.



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Caption: Mechanism of phthalate-induced endocrine disruption.

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References

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